

Methyl 2,2-dimethoxyacetate: A Comprehensive Technical Guide to its Physical Properties

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Compound of Interest

Compound Name: Methyl dimethoxyacetate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of methyl 2,2-dimethoxyacetate, a versatile reagent and building block in organic synthesis. This document is intended to be a valuable resource for researchers, scientists, and professionals in the field of drug development, offering meticulously compiled data and detailed experimental methodologies.

Core Physical and Chemical Properties

Methyl 2,2-dimethoxyacetate, with the chemical formula $C_5H_{10}O_4$, is a combustible liquid that is sensitive to moisture.^{[1][2]} It is identifiable by its CAS number 89-91-8.^[3]

Property	Value	Reference(s)
Molecular Weight	134.13 g/mol	[4]
Boiling Point	160-163 °C (at 760 mmHg)	[2]
67 °C (at 18 mmHg)	[3]	
Density	1.096 g/mL (at 25 °C)	[3]
Refractive Index	1.405 (at 20 °C)	[3]
Flash Point	63 °C (145 °F)	[2]
Solubility	Soluble in chloroform (sparingly) and methanol (slightly).	[5]
Appearance	Clear, colorless to very slightly yellow liquid.	[5]
Storage	Store in a cool, dry place at 2-8°C.	[3]

Experimental Protocols

The following sections detail the methodologies for determining the key physical properties of liquid compounds such as methyl 2,2-dimethoxyacetate.

Determination of Boiling Point (Capillary Method)

This method is suitable for determining the boiling point of a small quantity of liquid.[6]

Apparatus:

- Thiele tube or similar heating apparatus[7]
- Thermometer[8]
- Small test tube[8]
- Capillary tube, sealed at one end[7]

- Rubber band or thread[7]
- Heating source (e.g., Bunsen burner)[9]
- Liquid for heating bath (e.g., paraffin oil)[8]

Procedure:

- A small amount of the liquid sample is placed in the small test tube.[8]
- The capillary tube, with its open end downwards, is placed into the test tube containing the sample.[6]
- The test tube is attached to the thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.[7]
- The thermometer and test tube assembly are immersed in the heating bath within the Thiele tube.[7]
- The apparatus is heated gently.[9]
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.[6]
- The heating is stopped when a continuous and rapid stream of bubbles is observed.[7]
- The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.[6][7]

Determination of Density (Pycnometer or Graduated Cylinder Method)

The density of a liquid can be determined by measuring the mass of a known volume.[10][11]

Apparatus:

- Pycnometer (for high precision) or a graduated cylinder[10]

- Analytical balance[11]
- Thermometer[11]

Procedure:

- The mass of the clean, dry pycnometer or graduated cylinder is accurately measured using an analytical balance.[11]
- The vessel is filled with the liquid sample up to a calibrated mark (for a graduated cylinder) or completely (for a pycnometer).
- The mass of the vessel containing the liquid is measured.[11]
- The temperature of the liquid is recorded.[11]
- The density is calculated by dividing the mass of the liquid (mass of the filled vessel minus the mass of the empty vessel) by its volume.

Determination of Refractive Index (Abbe Refractometer Method)

An Abbe refractometer is a common instrument for measuring the refractive index of liquids.[12]

Apparatus:

- Abbe refractometer[12]
- Constant temperature water bath[12]
- Dropper or pipette
- Soft tissue (e.g., Kimwipes) and a suitable solvent (e.g., acetone or ethanol) for cleaning[12]

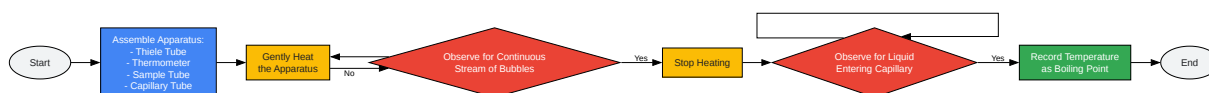
Procedure:

- The refractometer is calibrated using a standard liquid with a known refractive index.

- The prism of the refractometer is cleaned with a suitable solvent and allowed to dry.[12]
- A few drops of the liquid sample are placed on the surface of the prism.[12]
- The prism is closed and the instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus.[12]
- The compensator is adjusted to remove any color fringe.
- The position of the dividing line on the scale is read to obtain the refractive index.[12]
- The temperature at which the measurement is taken is recorded.

Visualized Experimental Workflow

The following diagram illustrates the logical workflow for the determination of the boiling point of a liquid using the capillary method.



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Boiling Point Determination Workflow

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- To cite this document: BenchChem. [Methyl 2,2-dimethoxyacetate: A Comprehensive Technical Guide to its Physical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b151051#physical-properties-of-methyl-2-2-dimethoxyacetate>]

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